

N-Methylethanolamine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-(Methylamino)ethanol

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N-Methylethanolamine (NMEA), a versatile alkanolamine, holds a significant position in various scientific and industrial domains. This technical guide provides an in-depth overview of the core chemical and physical properties of N-Methylethanolamine, detailed experimental protocols for its synthesis and property determination, and a visualization of its role in biological pathways.

Core Chemical and Physical Properties

N-Methylethanolamine (IUPAC name: 2-(methylamino)ethan-1-ol) is a colorless, viscous liquid with an ammonia-like odor.^{[1][2]} It is a hygroscopic and flammable compound.^[1] Its bifunctional nature, containing both a secondary amine and a primary alcohol group, makes it a valuable intermediate in the synthesis of a wide array of chemical products, including pharmaceuticals and polymers.^[1]

Physical Properties

The key physical properties of N-Methylethanolamine are summarized in the table below, providing a quick reference for laboratory and industrial applications.

Property	Value	References
Molecular Formula	C ₃ H ₉ NO	[1][3]
Molecular Weight	75.11 g/mol	[1][3][4]
Appearance	Colorless to light yellow viscous liquid	[1][3][5][6]
Odor	Ammoniacal, fishy	[1][2][5][6]
Density	0.935 g/mL at 25 °C	[1][7]
Boiling Point	158.1 - 160 °C	[1][6]
Melting Point	-3 to -4.5 °C	[3][6][7]
Flash Point	72 - 76 °C	[1][3][6]
Solubility	Miscible with water and ethanol	[1][8]
Refractive Index (n ²⁰ /D)	1.439	[1][7]
Vapor Pressure	0.5 mm Hg at 20 °C	[7]
Vapor Density	2.6 (air = 1)	[7]
Autoignition Temperature	350 °C	[1]
Explosive Limits	1.6 - 17.7% (V)	[7]

Chemical Properties

The chemical behavior of N-Methylethanolamine is dictated by its amine and hydroxyl functional groups. A summary of its key chemical properties is presented below.

Property	Value	References
pKa	9.88 (for the protonated amine)	[7] [9]
pH	13.6 (100 g/L in H ₂ O at 20 °C)	[6] [7]
Basicity	Aqueous solutions are strongly basic and corrosive.	[1]
Stability	Stable under normal conditions.	[7]
Reactivity	Reacts with acids, oxidizing agents, and is incompatible with copper.	[10]

Experimental Protocols

Synthesis of N-Methylethanolamine

Principle: N-Methylethanolamine is industrially produced by the reaction of ethylene oxide with an excess of methylamine in an aqueous solution.[\[1\]](#) The following is a representative laboratory-scale procedure.

Materials:

- Methylamine (40% solution in water)
- Ethylene oxide
- Pressure-rated reaction vessel (autoclave)
- Stirring mechanism
- Temperature and pressure monitoring equipment
- Distillation apparatus

Procedure:

- Charge the pressure-rated reaction vessel with a molar excess of aqueous methylamine solution.
- Cool the vessel and its contents to below 10 °C.
- Slowly introduce a stoichiometric amount of liquid ethylene oxide into the cooled, stirred methylamine solution. The addition should be controlled to maintain the reaction temperature below 40 °C.
- After the addition is complete, seal the reactor and gradually heat the mixture to 70-80 °C.
- Maintain the reaction at this temperature for 1-2 hours, monitoring the pressure.
- Cool the reactor to room temperature and vent any excess pressure.
- Transfer the reaction mixture to a distillation apparatus.
- Remove the excess methylamine and water by distillation under atmospheric pressure.
- Fractionally distill the remaining mixture under reduced pressure to isolate N-methylethanolamine (boiling point approx. 159 °C at atmospheric pressure).

Determination of Physical Properties

1. Boiling Point Determination (Thiele Tube Method):

Materials:

- N-Methylethanolamine sample
- Thiele tube filled with mineral oil
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Bunsen burner or heating mantle

Procedure:

- Attach a small test tube containing 0.5-1 mL of N-methylethanolamine to a thermometer using a rubber band.
- Place a capillary tube, sealed end up, into the test tube.
- Immerse the thermometer and test tube assembly into the Thiele tube, ensuring the sample is level with the upper arm of the tube.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- When a steady stream of bubbles is observed, remove the heat.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

2. Density Determination:

Materials:

- N-Methylethanolamine sample
- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Water bath set to a constant temperature (e.g., 25 °C)

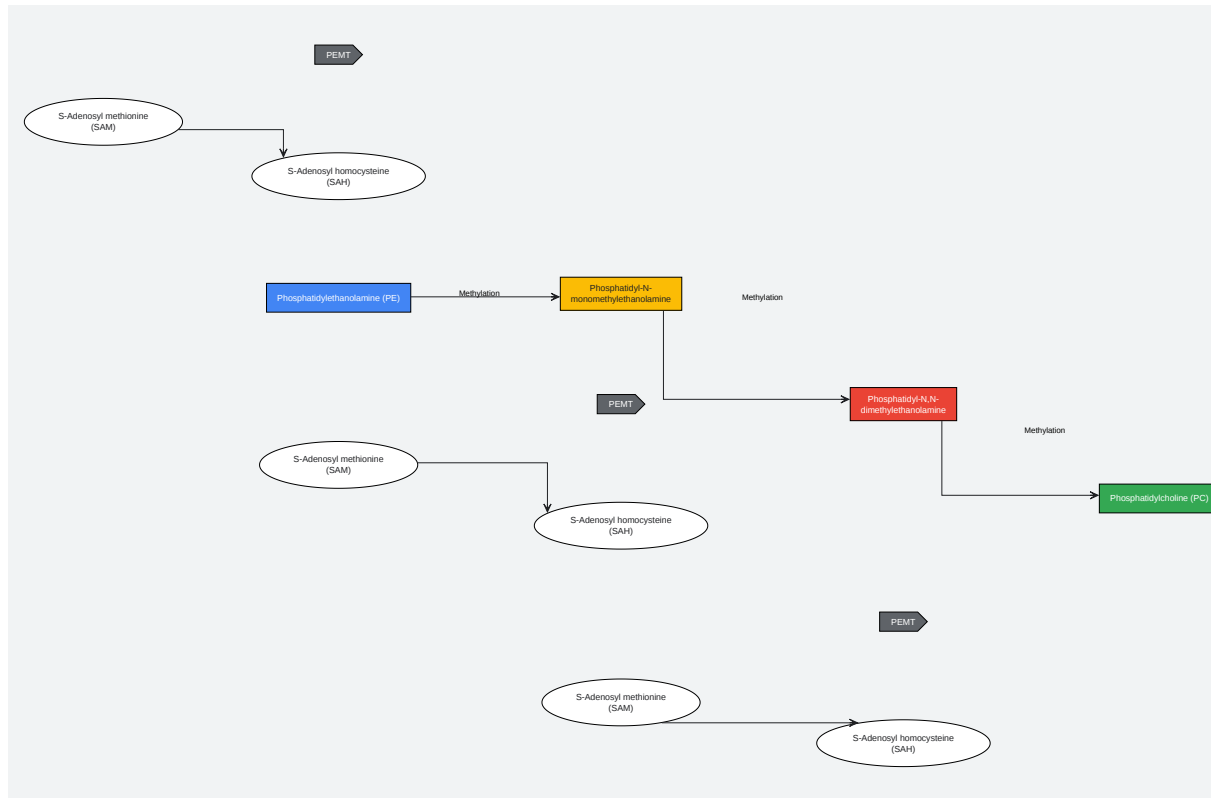
Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on an analytical balance.
- Fill the pycnometer with N-methylethanolamine, ensuring no air bubbles are trapped.

- Place the filled pycnometer in a constant temperature water bath until it reaches thermal equilibrium.
- Carefully wipe dry the outside of the pycnometer and weigh it.
- The mass of the N-methylethanolamine is the difference between the mass of the filled and empty pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Signaling Pathway Visualization

N-Methylethanolamine is a key intermediate in the biosynthesis of choline, specifically in the phosphatidylethanolamine N-methyltransferase (PEMT) pathway. This pathway involves the sequential methylation of phosphatidylethanolamine (PE) to form phosphatidylcholine (PC).



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